

Application Notes and Protocols for AZ12672857

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **AZ12672857**, a potent inhibitor of EphB4 and Src kinases, in common laboratory assays.

Introduction to AZ12672857

AZ12672857 is an orally active small molecule inhibitor targeting the EphB4 receptor tyrosine kinase and Src family kinases. Due to its role in critical signaling pathways, it is a valuable tool for research in areas such as oncology, angiogenesis, and developmental biology.

Quantitative Data Summary

A summary of the key quantitative data for **AZ12672857** is presented in the table below for easy reference.



Property	Value	Source
Molecular Weight	486.57 g/mol	[1][2]
Formula	C26H30N8O2	[1][2]
CAS Number	945396-55-4	[1][2]
Appearance	Solid	[2]
Solubility (DMSO)	≥ 25 mg/mL (≥ 51.38 mM)	[1][2]
IC50 (EphB4)	1.3 nM	[1][2]
IC50 (c-Src)	2 nM	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1][2]

Experimental Protocols Preparation of AZ12672857 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AZ12672857 in DMSO.

Materials:

- AZ12672857 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- · Calibrated pipettes

Procedure:



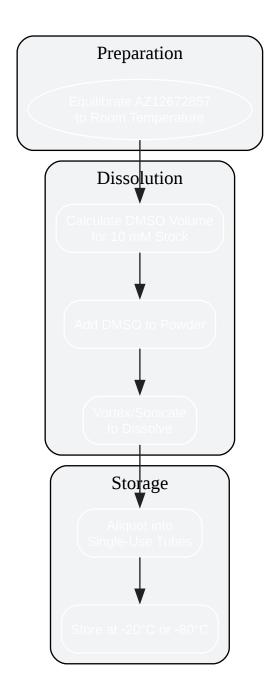




- Allow the **AZ12672857** powder to equilibrate to room temperature before opening the vial.
- Calculate the required amount of DMSO to achieve a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock, dissolve 4.87 mg of AZ12672857 in 1 mL of DMSO.
- Add the calculated volume of DMSO to the vial of AZ12672857.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

Workflow for Stock Solution Preparation:





Click to download full resolution via product page

Caption: Workflow for preparing AZ12672857 stock solution.

Cell Viability and Proliferation Assay (MTT Assay)

This protocol outlines the use of **AZ12672857** in an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine its effect on cell viability and proliferation.



Materials:

- Cells of interest (e.g., cancer cell line expressing EphB4)
- · Complete cell culture medium
- 96-well cell culture plates
- AZ12672857 stock solution (10 mM in DMSO)
- MTT solution (5 mg/mL in PBS, sterile filtered)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- · Multi-well plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and incubate overnight to allow for attachment.
- Prepare serial dilutions of AZ12672857 in complete cell culture medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- Remove the medium from the cells and add 100 µL of the prepared AZ12672857 dilutions to the respective wells. Include vehicle control (DMSO) and untreated control wells.
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- Add 10 μL of MTT solution to each well and incubate for 2-4 hours at 37°C, or until purple formazan crystals are visible.
- Add 100 μL of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Incubate the plate in the dark at room temperature for at least 2 hours.



- Measure the absorbance at 570 nm using a multi-well plate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

Western Blot for EphB4 Phosphorylation

This protocol describes the detection of phosphorylated EphB4 (p-EphB4) in cell lysates by Western blotting to assess the inhibitory activity of **AZ12672857**.

Materials:

- Cells expressing EphB4
- AZ12672857
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-EphB4 (Tyr specific) and anti-total-EphB4
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Plate and treat cells with various concentrations of **AZ12672857** for the desired time.
- Lyse the cells with ice-cold lysis buffer containing protease and phosphatase inhibitors.



- Determine the protein concentration of each lysate using a BCA assay.
- Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the anti-phospho-EphB4 primary antibody overnight at 4°C.
- Wash the membrane with TBST and then incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and develop the blot using a chemiluminescent substrate.
- Capture the image using an appropriate imaging system.
- To normalize for protein loading, the membrane can be stripped and re-probed with an antitotal-EphB4 antibody.

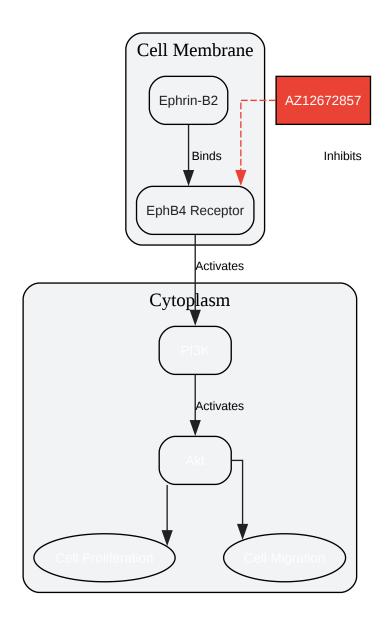
Signaling Pathways

AZ12672857 exerts its biological effects by inhibiting the kinase activity of EphB4 and Src, thereby modulating their downstream signaling pathways.

EphB4 Signaling Pathway

EphB4 is a receptor tyrosine kinase that, upon binding to its ligand ephrin-B2, initiates a signaling cascade involved in cell proliferation, migration, and angiogenesis. Inhibition of EphB4 by **AZ12672857** blocks these downstream effects.





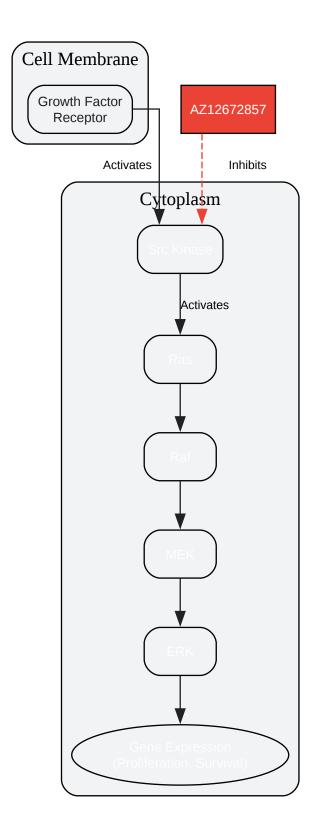
Click to download full resolution via product page

Caption: Inhibition of the EphB4 signaling pathway by AZ12672857.

Src Kinase Signaling Pathway

Src is a non-receptor tyrosine kinase that plays a crucial role in various cellular processes, including cell growth, differentiation, and survival. **AZ12672857** inhibits Src, leading to the downregulation of these pathways.





Click to download full resolution via product page

Caption: Inhibition of the Src kinase signaling pathway by AZ12672857.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. EphB4 cellular kinase activity assayed using an enzymatic protein interaction system -PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Western blot analysis [bio-protocol.org]
- To cite this document: BenchChem. [Application Notes and Protocols for AZ12672857].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8134273#preparing-az12672857-stock-solution-for-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





